

# CatB-IN-1 mechanism of action

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## Compound of Interest

Compound Name: CatB-IN-1

Cat. No.: B15578939

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## References

- 1. Mutations in catB, the gene encoding muconate cycloisomerase, activate transcription of the distal ben genes and contribute to a complex regulatory circuit in Acinetobacter sp. strain ADP1 - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. mdpi.com [mdpi.com]
- 3. BCAT1 is a NOTCH1 target and sustains the oncogenic function of NOTCH1 - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. BCAT1 is a NOTCH1 target and sustains the oncogenic function of NOTCH1 - PMC [pmc.ncbi.nlm.nih.gov]
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